

Proper handling and storage conditions for Cdk-IN-12

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cdk-IN-12

Cat. No.: B15139923

[Get Quote](#)

Application Notes and Protocols for Cdk-IN-12

For Researchers, Scientists, and Drug Development Professionals

Introduction and Mechanism of Action

Cdk-IN-12, also documented as CDK12-IN-2, is a potent and selective inhibitor of Cyclin-Dependent Kinase 12 (CDK12) and its close homolog, CDK13.^[1] As a member of the transcription-associated CDKs, CDK12 forms a complex with Cyclin K (CycK). This complex plays a critical role in regulating gene transcription by phosphorylating the C-terminal domain (CTD) of RNA polymerase II (RNAP II) at the Serine 2 position (p-Ser2).^{[2][3][4]} This phosphorylation event is essential for the transcriptional elongation of long genes, many of which are integral to the DNA Damage Response (DDR) pathway, including key homologous recombination (HR) genes like BRCA1, ATR, FANCI, and FANCD2.^[1]

By inhibiting CDK12, **Cdk-IN-12** prevents the phosphorylation of RNAP II, leading to a disruption in the transcription of these crucial DDR genes. This impairment of the DNA repair machinery can induce a "BRCAness" phenotype, creating a synthetic lethal vulnerability in cancer cells that can be exploited, particularly in combination with DNA-damaging agents or PARP inhibitors.

Proper Handling and Storage

Proper handling and storage of **Cdk-IN-12** are critical to maintain its stability, activity, and ensure user safety.

Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves when handling the compound.
- **Ventilation:** Handle the solid compound and concentrated stock solutions in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.
- **Accidental Exposure:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water.
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
 - **Inhalation:** Move to fresh air. If breathing is difficult, seek medical attention.
 - **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage Conditions

Adherence to recommended storage conditions is essential to preserve the compound's integrity over time.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years	Store in a dry, dark place.
Stock Solution (in DMSO)	-20°C	Up to 1 month	For short-term storage.
-80°C	Up to 6 months	Recommended for long-term storage.	

Crucial Handling Tip: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.

Physicochemical and In Vitro Activity Data

The following tables summarize the key properties and inhibitory activities of **Cdk-IN-12**.

Table 1: Physicochemical Properties

Property	Value
CAS Number	2244987-03-7
Molecular Formula	C ₃₂ H ₃₂ N ₆ O ₂
Molecular Weight	532.6 g/mol
Appearance	Solid
Solubility	DMSO: 50 mg/mL (93.87 mM)
Ethanol: Slightly soluble (0.1-1 mg/mL)	

Table 2: In Vitro Inhibitory Activity (IC₅₀)

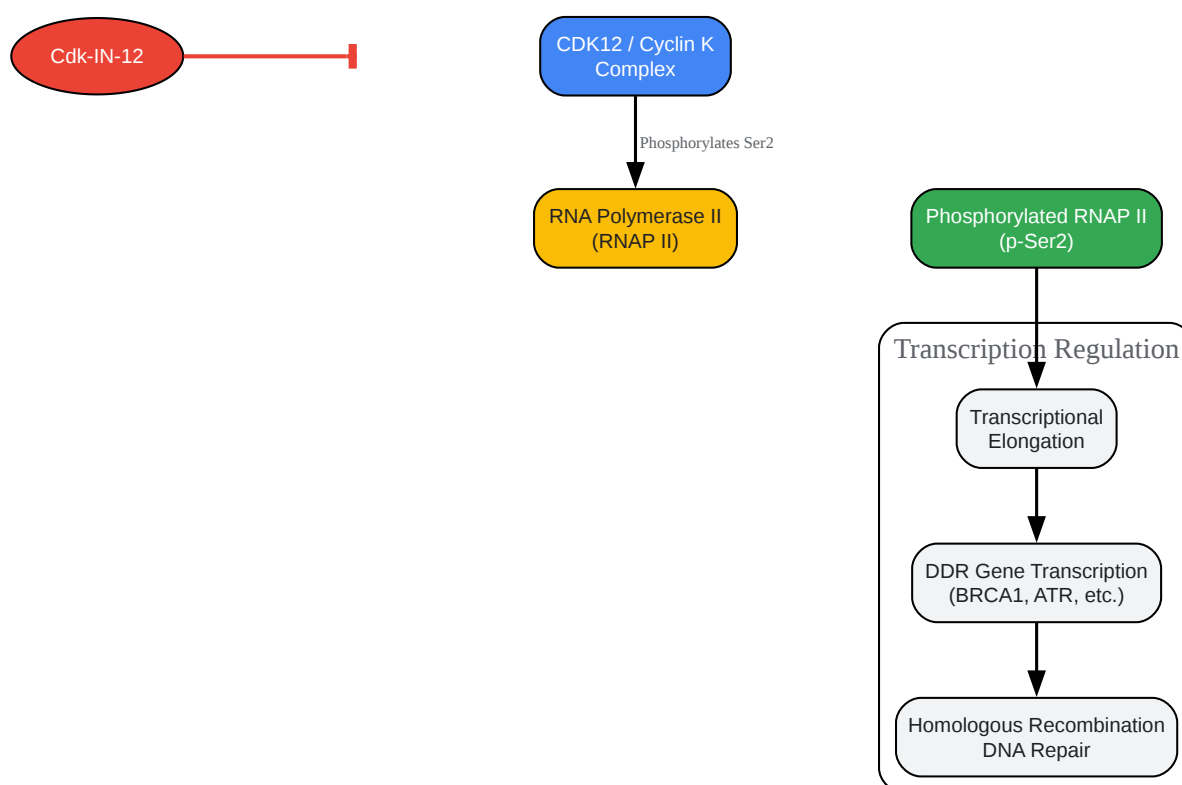
Target	IC ₅₀	Cell Line / Condition
CDK12	52 nM	Biochemical Assay
CDK13	10 nM	Biochemical Assay
CDK2	>100 µM	Biochemical Assay
CDK7	>10 µM	Biochemical Assay
CDK8	>10 µM	Biochemical Assay
CDK9	16 µM	Biochemical Assay
p-Ser2 RNAP II	185 nM	SK-BR-3 cells
Cell Growth	0.8 µM	SK-BR-3 cells

Data sourced from multiple vendors and publications.

Signaling Pathways and Experimental Workflows

Cdk-IN-12 Mechanism of Action

The following diagram illustrates the signaling pathway affected by **Cdk-IN-12**.

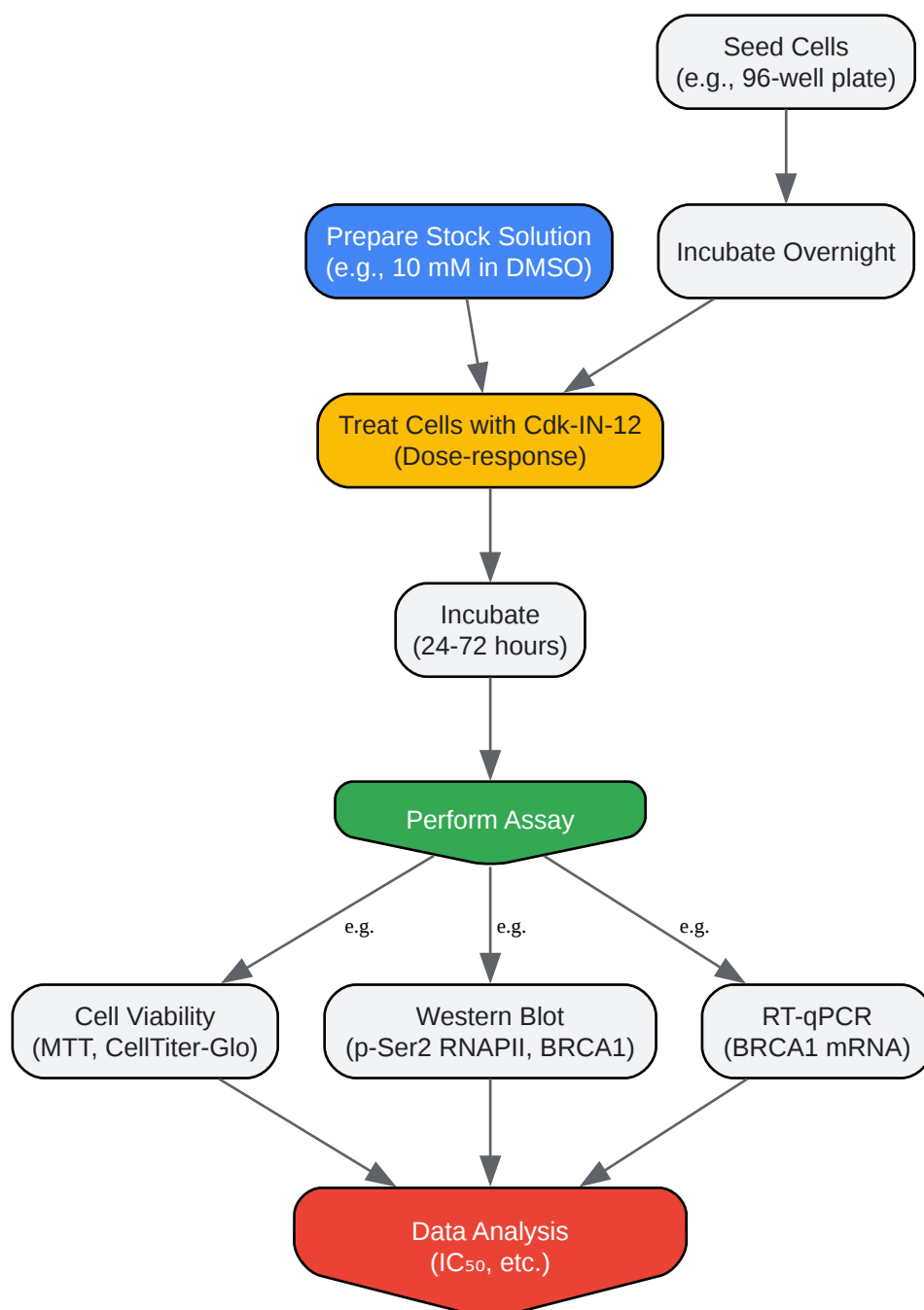


[Click to download full resolution via product page](#)

Mechanism of **Cdk-IN-12** action on transcription.

General Experimental Workflow

This workflow outlines the typical steps for an in vitro cell-based assay using **Cdk-IN-12**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CDK12: A Potent Target and Biomarker for Human Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CDK12 Antibody (#11973) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 4. The Cyclin K/Cdk12 complex maintains genomic stability via regulation of expression of DNA damage response genes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper handling and storage conditions for Cdk-IN-12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139923#proper-handling-and-storage-conditions-for-cdk-in-12]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com